

Application Notes and Protocols for N-(3-ethoxy-4-methylphenyl)acetamide

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Compound of Interest

Compound Name: *N*-(3-ethoxy-4-methylphenyl)acetamide

Cat. No.: B1185081

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Abstract

This document provides a comprehensive guide to the safe and effective handling and storage of **N-(3-ethoxy-4-methylphenyl)acetamide**. In the absence of a dedicated Safety Data Sheet (SDS) for this specific compound, this guide synthesizes data from structurally analogous N-aryl acetamides and established principles of organic chemistry to provide robust protocols. The information herein is intended to empower researchers to work with this compound with a high degree of safety and to ensure the integrity of experimental outcomes through proper storage and handling techniques.

Introduction: Understanding the Compound

N-(3-ethoxy-4-methylphenyl)acetamide belongs to the N-aryl acetamide class of organic compounds. This structural motif is prevalent in medicinal chemistry and materials science, often imparting specific biological activities or material properties. The ethoxy and methyl substitutions on the phenyl ring, along with the acetamide group, will dictate its physicochemical properties, reactivity, and potential biological interactions. A thorough

understanding of these characteristics is paramount for its safe handling and the design of meaningful experiments.

Chemical Identity and Predicted Properties

While specific experimental data for **N-(3-ethoxy-4-methylphenyl)acetamide** is not readily available, we can infer its properties from closely related analogs and computational predictions.

Property	Predicted/Inferred Value	Source/Basis for Inference
Molecular Formula	C ₁₁ H ₁₅ NO ₂	-
Molecular Weight	193.24 g/mol	-
Appearance	Likely a white to off-white or brown crystalline solid or powder.	Based on analogs like N-(3-amino-4-ethoxyphenyl)acetamide which is a brown powder.[1]
Melting Point	Expected to be in the range of other N-aryl acetamides (e.g., 133-138 °C for N-(4-ethoxyphenyl)acetamide).[2]	Analogy with structurally similar compounds.
Boiling Point	Predicted to be high, with decomposition likely at elevated temperatures.	General characteristic of N-aryl acetamides.
Solubility	Likely sparingly soluble in water, with increased solubility in organic solvents like ethanol, acetone, and DMSO.	General solubility of N-aryl acetamides.[3]
Vapor Pressure	Predicted to be very low at room temperature (e.g., 0.0±0.5 mmHg at 25°C for a similar compound).[4]	Analogy with structurally similar compounds.

Hazard Identification and Safety Precautions

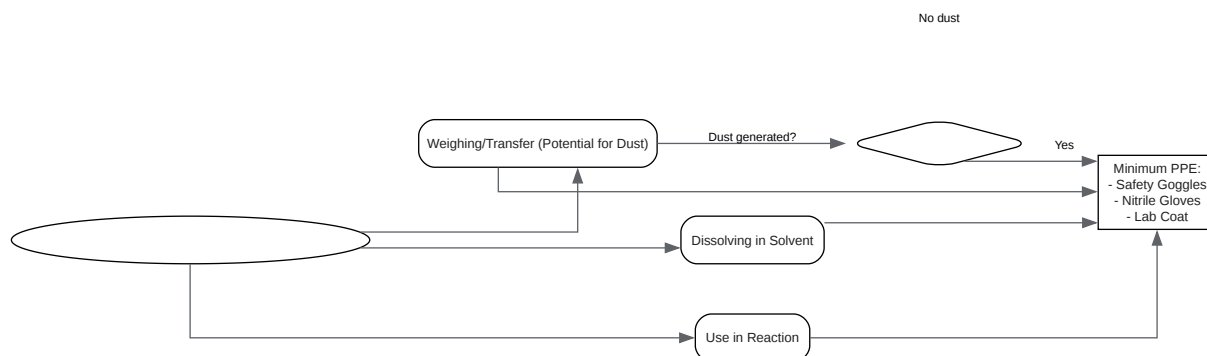
Given its structure as an N-aryl acetamide, **N-(3-ethoxy-4-methylphenyl)acetamide** should be handled with caution. The following potential hazards are inferred from related compounds:

- Acute Toxicity: May be harmful if swallowed, in contact with skin, or if inhaled.
- Skin and Eye Irritation: Likely to cause skin and eye irritation.[5]
- Respiratory Irritation: May cause respiratory tract irritation upon inhalation of dust.
- Chronic Effects: Some acetamide derivatives are suspected of causing long-term health effects.[5]

Personal Protective Equipment (PPE)

A risk-based approach to PPE is essential. The following are minimum requirements when handling **N-(3-ethoxy-4-methylphenyl)acetamide**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile or other chemically resistant gloves.
- Body Protection: A lab coat should be worn at all times.
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved respirator with a particulate filter is recommended.



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Caption: Personal Protective Equipment (PPE) decision workflow.

First Aid Measures

In case of exposure, follow these procedures immediately:

- **Eye Contact:** Flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area thoroughly with soap and water. Seek medical attention if irritation persists.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Storage and Handling Protocols

Proper storage and handling are critical to maintain the chemical's integrity and ensure the safety of laboratory personnel.

Storage Conditions

- **Temperature:** Store in a cool, dry place, away from direct sunlight and heat sources.
- **Atmosphere:** For long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen) to minimize potential degradation from air and moisture. Some related compounds are noted to be sensitive to air and light.[1]
- **Container:** Keep the container tightly sealed to prevent contamination and absorption of moisture.

Handling Procedures

- **Ventilation:** Handle in a well-ventilated area, preferably within a chemical fume hood, especially when dealing with the solid form to avoid inhalation of dust.
- **Dispensing:** When weighing and transferring the solid, use appropriate tools (e.g., spatulas) to minimize dust generation.
- **Spill Management:** In case of a spill, wear appropriate PPE, and clean up using an absorbent material. Dispose of the waste in a sealed container according to institutional and local regulations.

Experimental Protocols

Protocol for Solution Preparation

This protocol outlines the steps for preparing a stock solution of **N-(3-ethoxy-4-methylphenyl)acetamide**.

Materials:

- **N-(3-ethoxy-4-methylphenyl)acetamide**
- Appropriate solvent (e.g., DMSO, ethanol)

- Volumetric flask
- Analytical balance
- Spatula
- Magnetic stirrer and stir bar (optional)
- Ultrasonic bath (optional)

Procedure:

- Calculate the required mass: Determine the mass of **N-(3-ethoxy-4-methylphenyl)acetamide** needed to achieve the desired concentration in the chosen volume of solvent.
- Weigh the compound: In a chemical fume hood, carefully weigh the calculated mass of the compound onto weighing paper or directly into the volumetric flask.
- Add solvent: Add a portion of the solvent to the volumetric flask, ensuring not to fill it to the final volume.
- Dissolve the compound: Gently swirl the flask to dissolve the solid. If necessary, use a magnetic stirrer or an ultrasonic bath to aid dissolution.
- Bring to final volume: Once the solid is completely dissolved, add the solvent to the calibration mark on the volumetric flask.
- Mix thoroughly: Invert the flask several times to ensure the solution is homogeneous.
- Storage: Store the solution in a tightly sealed, clearly labeled container under the recommended storage conditions. For light-sensitive compounds, use an amber vial or wrap the container in aluminum foil.

Protocol for Assessing Chemical Stability (Forced Degradation)

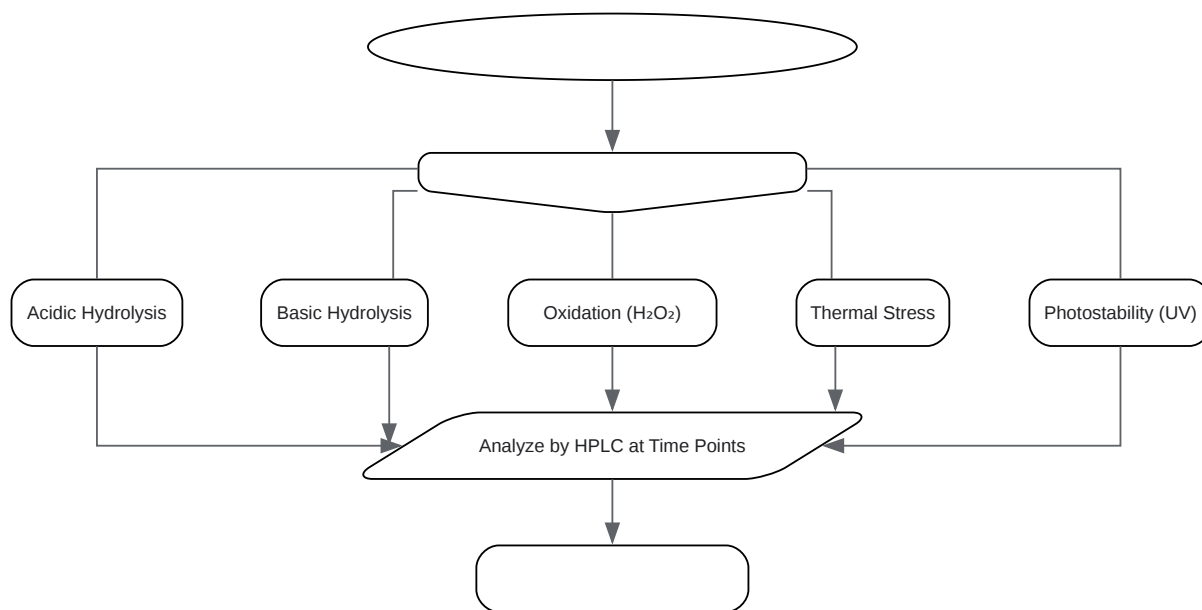
This protocol provides a framework for investigating the stability of **N-(3-ethoxy-4-methylphenyl)acetamide** under various stress conditions. This is crucial for understanding its degradation pathways and establishing appropriate storage and handling conditions.

Stress Conditions:

- **Acidic Hydrolysis:** Prepare a solution of the compound in a dilute acid (e.g., 0.1 M HCl) and heat gently. Amides can hydrolyze under acidic conditions to form a carboxylic acid and an ammonium salt.[\[1\]](#)[\[4\]](#)
- **Basic Hydrolysis:** Prepare a solution of the compound in a dilute base (e.g., 0.1 M NaOH) and heat. Basic hydrolysis of amides yields a carboxylate salt and an amine.[\[1\]](#)[\[4\]](#)
- **Oxidative Degradation:** Prepare a solution of the compound in the presence of an oxidizing agent (e.g., 3% H₂O₂).
- **Thermal Degradation:** Expose the solid compound to elevated temperatures (e.g., in an oven) and monitor for decomposition. Amide compounds are generally thermally stable up to around 160 °C, but this can vary with structure.
- **Photostability:** Expose a solution of the compound to a UV light source and monitor for degradation. Aromatic amides can undergo photolytic reactions.[\[6\]](#)

Analytical Monitoring:

At specified time points, withdraw aliquots from the stressed samples and analyze them using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection, to quantify the remaining parent compound and detect the formation of degradation products.



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Caption: Workflow for forced degradation stability testing.

Conclusion

While **N-(3-ethoxy-4-methylphenyl)acetamide** lacks specific, publicly available safety and property data, a conservative and informed approach based on the chemistry of N-aryl acetamides allows for its safe handling and storage. Researchers are strongly encouraged to adhere to the protocols outlined in this guide and to perform a thorough risk assessment before commencing any new experimental work with this compound.

References

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